

Application of Propamidine in Ophthalmic Research: A Detailed Guide

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Compound of Interest

Compound Name: *Propamidine*

Cat. No.: *B086517*

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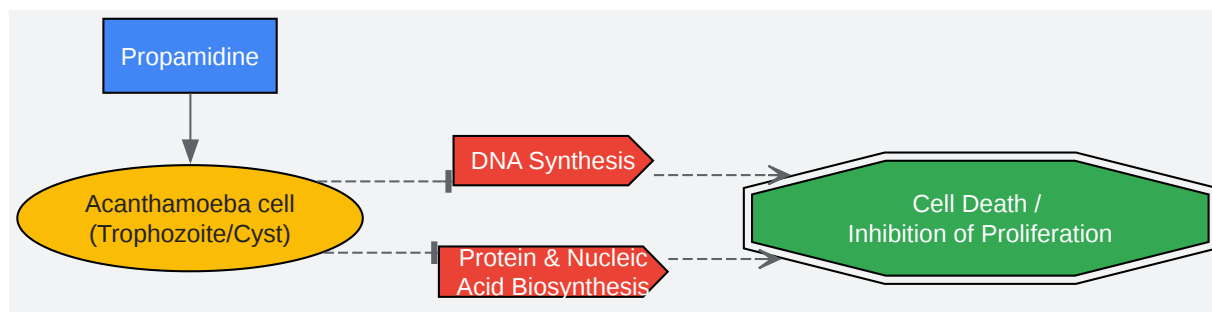
Introduction

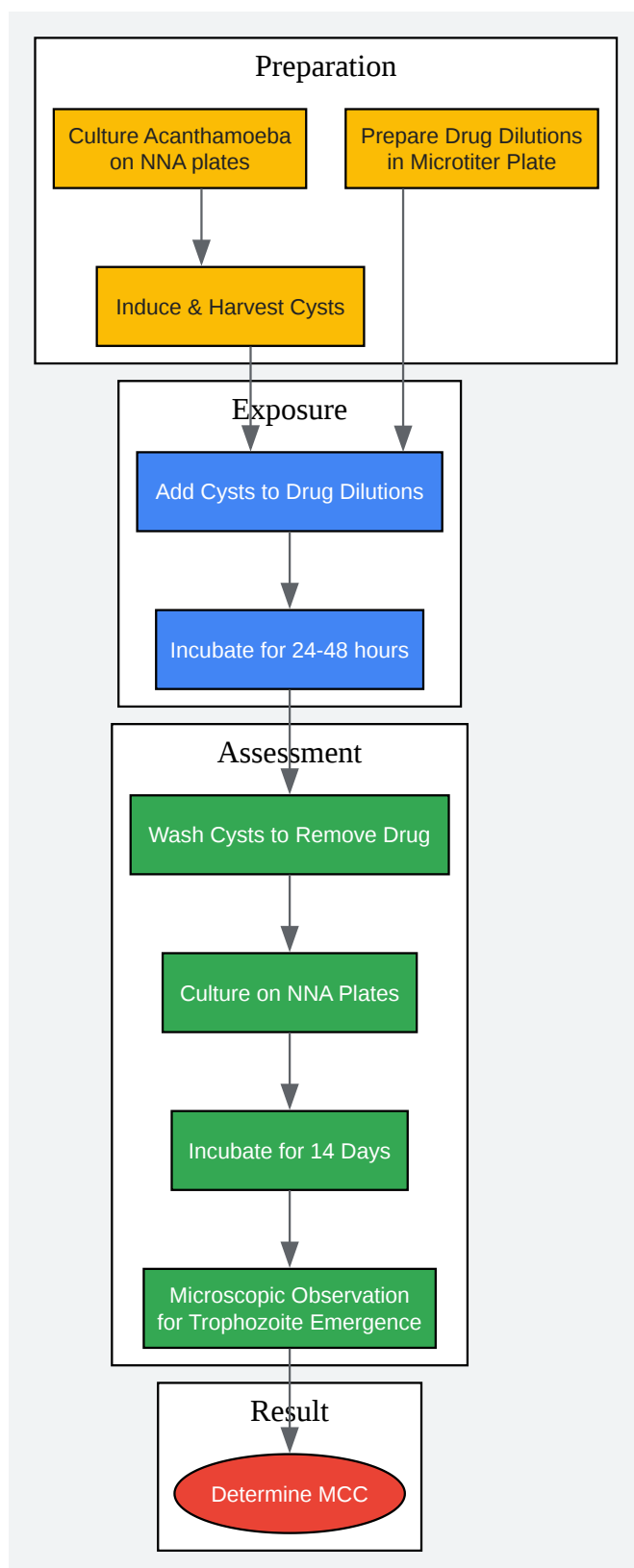
Propamidine, an aromatic diamidine, is an antiseptic and disinfectant agent with a significant role in ophthalmic research, primarily due to its potent activity against *Acanthamoeba*, the causative agent of *Acanthamoeba keratitis* (AK), a severe and painful corneal infection.[1][2]

This document provides detailed application notes and protocols for researchers utilizing **propamidine** in ophthalmic studies, with a focus on its use in the investigation and treatment of AK. **Propamidine** is commercially available as **propamidine** isethionate 0.1% ophthalmic solution, commonly known by the brand name Brolene®.[2][3]

Mechanism of Action

Propamidine exerts its antimicrobial effects by targeting fundamental cellular processes. It is recognized as a DNA synthesis inhibitor.[4][5] Additionally, it is suggested that diamidines like **propamidine** can disrupt the biosynthesis of proteins and nucleic acids, crucial for the survival and proliferation of microorganisms.[6] In the context of *Acanthamoeba*, **propamidine** is effective against both the active trophozoite and the dormant cyst stages.[4]





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